

# Essential Safety and Operational Guide for Handling TA-01

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## Compound of Interest

Compound Name: TA 01

Cat. No.: B1574502

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This document provides immediate, essential safety and logistical information for the handling of TA-01, a potent kinase inhibitor used in laboratory research. The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure research environment.

## Compound Information and Hazard Assessment

TA-01 is a derivative of the p38 MAPK inhibitor SB 203580 and is also a potent inhibitor of Casein Kinase 1 (CK1) and p38 MAPK. It is utilized in research, for example, to induce cardiomyocyte differentiation.

Chemical and Physical Properties

Property	Value
CAS Number	1784751-18-3
Molecular Formula	C <sub>20</sub> H <sub>12</sub> F <sub>3</sub> N <sub>3</sub>
Molecular Weight	351.3 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Store at -20°C

### Hazard Identification and Precautionary Measures

There are conflicting safety data sheets regarding the hazards of TA-01. While one supplier indicates that the substance is not classified as hazardous, another identifies it as causing skin and eye irritation, and may cause respiratory irritation. In the absence of a harmonized classification, a conservative approach is mandatory. Therefore, TA-01 should be handled as a hazardous substance.

### GHS Hazard Statements (Precautionary)

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

### GHS Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.

## Personal Protective Equipment (PPE)

Based on the potential hazards, the following PPE is mandatory when handling TA-01:

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory	Use in a well-ventilated area or under a fume hood.	Minimizes inhalation of dust or aerosols.

## Experimental Protocols: Handling and Preparation of TA-01 Solution

Objective: To safely prepare a stock solution of TA-01 for use in cell culture or other experiments.

Materials:

- TA-01 solid compound
- Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes and sterile, filtered tips
- Vortex mixer
- Personal Protective Equipment (PPE) as specified above

Procedure:

- Preparation: Don the appropriate PPE (lab coat, gloves, and eye protection). Conduct all work in a certified chemical fume hood or a well-ventilated area.
- Weighing: Tare a clean, empty microcentrifuge tube on a calibrated analytical balance. Carefully add the desired amount of TA-01 powder to the tube. Record the exact weight.
- Solubilization: Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube to achieve the desired stock concentration.
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Storage: Label the tube clearly with the compound name, concentration, solvent, and date of preparation. Store the stock solution at -20°C or as recommended by the supplier.

## Disposal Plan

Proper disposal of TA-01 and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

### Waste Segregation and Disposal Steps:

- Solid Waste:
  - Contaminated PPE (gloves, etc.): Place in a designated hazardous waste bag.
  - Unused TA-01 Powder: Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
- Liquid Waste:
  - Unused TA-01 Stock Solution: Collect in a designated hazardous liquid waste container. The container must be compatible with the solvent (DMSO).
  - Contaminated Culture Media: Depending on institutional guidelines, media containing low concentrations of TA-01 may need to be collected as hazardous liquid waste. Consult your institution's Environmental Health and Safety (EHS) department.
- Sharps:
  - Contaminated Pipette Tips and Needles: Dispose of in a designated sharps container for hazardous waste.

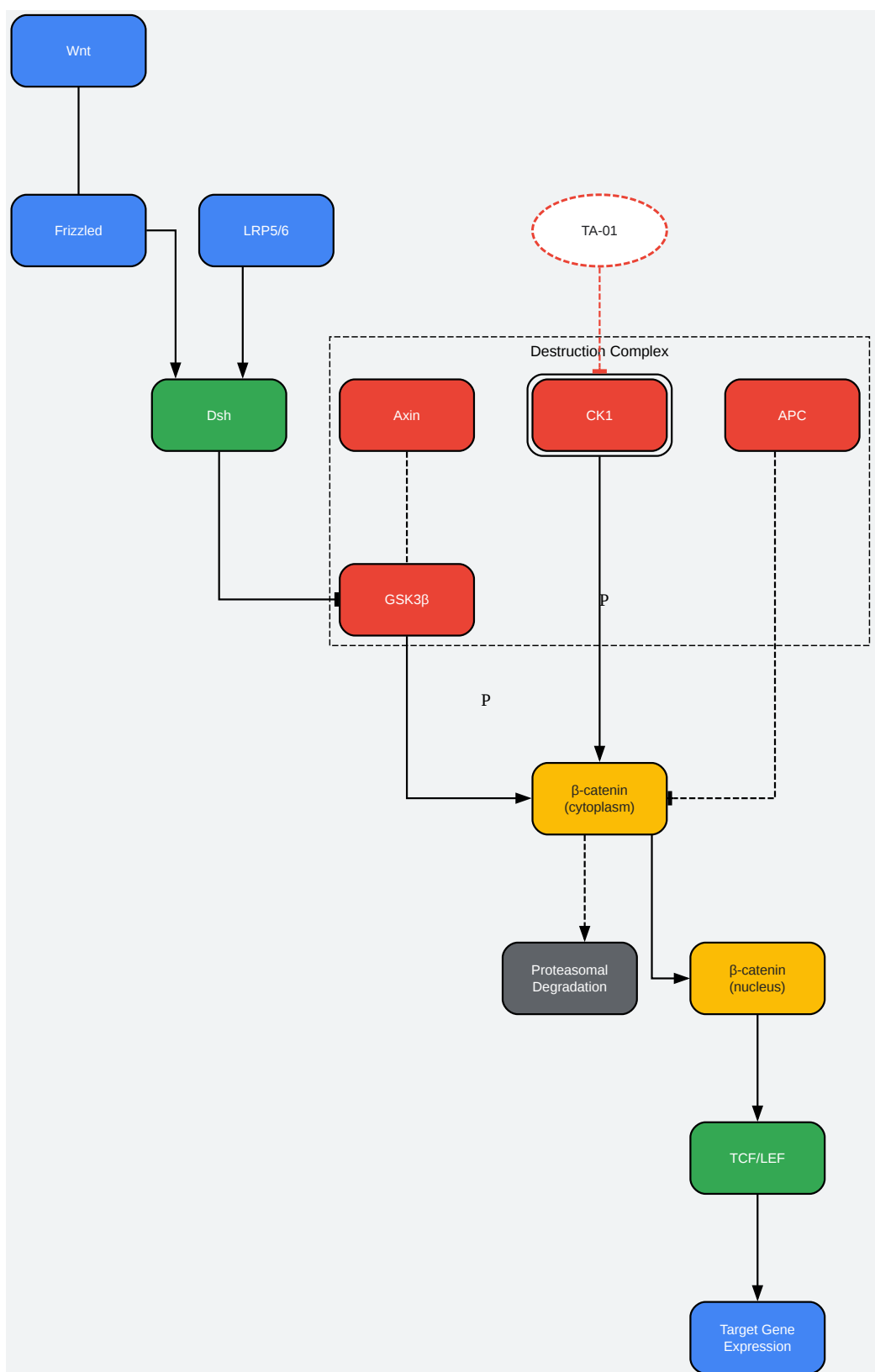
### Labeling and Storage of Waste:

All waste containers must be clearly labeled with "Hazardous Waste," the chemical name (TA-01), and the associated hazards (e.g., "Irritant"). Store waste containers in a designated satellite accumulation area until they are collected by EHS.

## Signaling Pathway and Experimental Workflow Diagrams

### Wnt/ $\beta$ -catenin Signaling Pathway

TA-01 has been shown to inhibit Wnt/ $\beta$ -catenin signaling. The following diagram illustrates a simplified overview of this pathway.

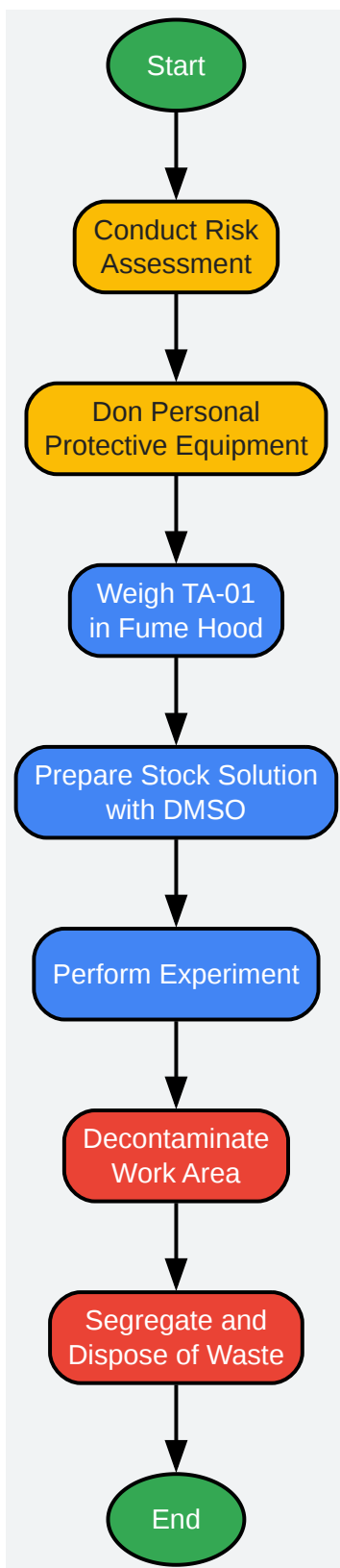


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Caption: Simplified Wnt/β-catenin signaling pathway and the inhibitory point of TA-01.

## Experimental Workflow for Handling TA-01

The following diagram outlines the key steps for the safe handling and use of TA-01 in a laboratory setting.



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Caption: Step-by-step workflow for the safe handling of TA-01.

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